

Spectroscopic Profile of 3-(Pentafluorothio)phenol: A Technical Guide

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Compound of Interest

Compound Name: 3-(Pentafluorothio)phenol

CAS No.: 672-31-1

Cat. No.: B1362323

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This technical guide provides a comprehensive overview of the spectroscopic data for the compound **3-(Pentafluorothio)phenol**, also known as 3-(pentafluorosulfanyl)phenol. The information compiled herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. The data presented includes Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) analyses, crucial for the identification and characterization of this molecule.

Summary of Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **3-(Pentafluorothio)phenol**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.72	s	Ar-H	Ar-H
7.50	d	8.0	
7.29	t	8.0	
7.14	d	8.0	
5.85	s (br)	OH	

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
156.2	C-OH
152.0 (p)	C-SF ₅
131.2	Ar-CH
125.0	Ar-CH
120.9 (p)	Ar-CH
116.5 (p)	Ar-CH

(p) denotes a quintet resulting from coupling to the fluorine atoms of the SF₅ group.

Table 3: ^{19}F NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
85.5	quintet	148	1 F (axial)
63.4	d	148	4 F (equatorial)

Table 4: Infrared (IR) Spectroscopic Data

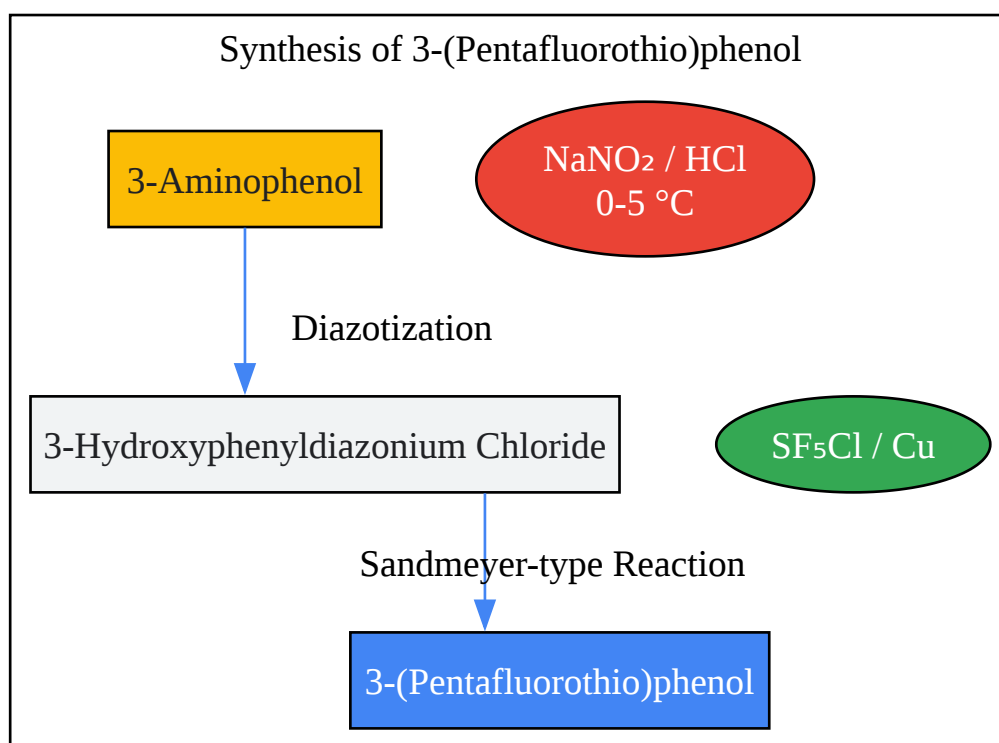
Wavenumber (cm ⁻¹)	Interpretation
3600 - 3200 (broad)	O-H stretch
1590	C=C aromatic stretch
1470	C=C aromatic stretch
1210	C-O stretch
880, 830, 610	S-F vibrations

Table 5: Mass Spectrometry (MS) Data

m/z	Interpretation
220	[M] ⁺ (Molecular Ion)

Experimental Protocols

The spectroscopic data presented in this guide were obtained from the characterization of **3-(Pentafluorothio)phenol** following its synthesis. The general synthetic approach is outlined in the workflow below.



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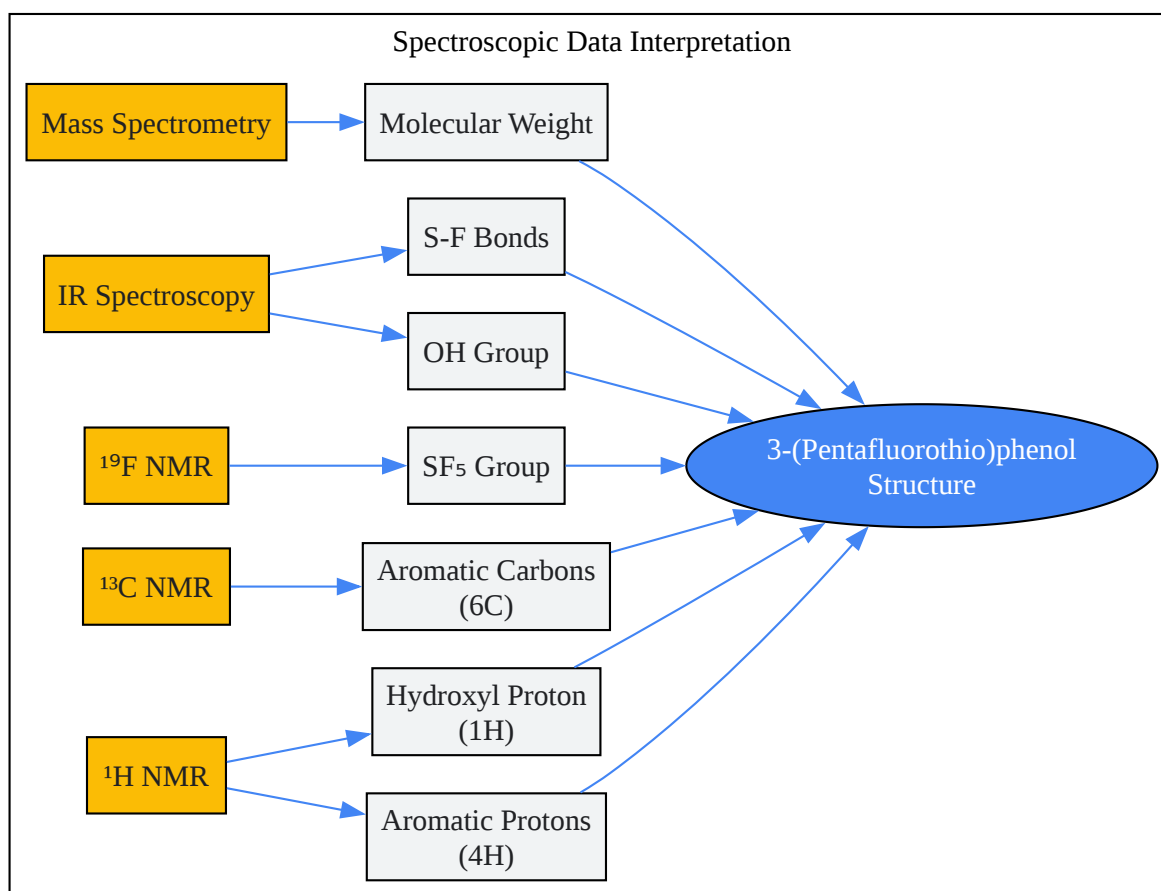
Figure 1: Synthetic workflow for **3-(Pentafluorothio)phenol**.

General Procedure for Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR): ^1H , ^{13}C , and ^{19}F NMR spectra were recorded on a Bruker Avance 400 MHz spectrometer. Samples were dissolved in deuterated chloroform (CDCl_3) or dimethyl sulfoxide ($\text{DMSO}-d_6$), with tetramethylsilane (TMS) used as an internal standard for ^1H and ^{13}C NMR, and CFCl_3 as an external standard for ^{19}F NMR.
- Infrared (IR) Spectroscopy: IR spectra were obtained using a PerkinElmer Spectrum Two FT-IR spectrometer. The sample was analyzed as a thin film on a NaCl plate.
- Mass Spectrometry (MS): Mass spectra were acquired on a Waters Xevo G2-XS QToF mass spectrometer using electron ionization (EI) at 70 eV.

Logical Relationships in Spectroscopic Data

The interpretation of the spectroscopic data relies on the correlation between the observed signals and the molecular structure of **3-(Pentafluorothio)phenol**. The following diagram illustrates the logical connections between the different spectroscopic techniques and the structural features they elucidate.



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Figure 2: Logical connections in the spectroscopic analysis.

This technical guide serves as a foundational resource for the spectroscopic properties of **3-(Pentafluorothio)phenol**. The provided data and experimental context are essential for its

unambiguous identification and for facilitating its use in further research and development activities.

- To cite this document: BenchChem. [Spectroscopic Profile of 3-(Pentafluorothio)phenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1362323/docs#spectroscopic-profile-of-3-pentafluorothio-phenol-a-technical-guide\]](https://www.benchchem.com/product/b1362323/docs#spectroscopic-profile-of-3-pentafluorothio-phenol-a-technical-guide)

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